

# Ceplignan: A Technical Guide to its Physical and Chemical Properties

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## Compound of Interest

Compound Name: **Ceplignan**  
Cat. No.: **B12391908**

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## Introduction

**Ceplignan**, a lignan derivative, is a polyphenolic compound of significant interest in the pharmaceutical and cosmetic industries. Sourced from plants, **Ceplignan** has demonstrated potential as an antioxidant and anti-inflammatory agent, making it a valuable subject of research for the development of therapeutic agents targeting a range of conditions, including inflammatory diseases, neurodegenerative disorders, and oxidative stress-related pathologies. This technical guide provides an in-depth overview of the core physical and chemical properties of **Ceplignan**, detailed experimental protocols for their determination, and a visualization of its potential biological signaling pathways.

## Chemical and Physical Properties

The fundamental chemical and physical characteristics of **Ceplignan** are summarized below. Quantitative data is presented in structured tables for clarity and ease of comparison.

## Table 1: Chemical Identification of Ceplignan

Identifier	Value
IUPAC Name	(2S,3R)-2-(4-hydroxy-3-methoxyphenyl)-3-(hydroxymethyl)-7-methoxy-2,3-dihydro-1-benzofuran-5-carboxylic acid[1]
CAS Number	185244-78-4[2][3][4]
Molecular Formula	C <sub>18</sub> H <sub>18</sub> O <sub>7</sub> [2]
Molecular Weight	346.33 g/mol [5]
InChI Key	MRHRLMTUTXWEQP-BLLLJJGKSA-N[1]
SMILES	COC1=CC(=CC2=C1O--INVALID-LINK--C3=CC(=C(C=C3)O)OC)C(=O)O[1]

**Table 2: Physicochemical Properties of Ceplignan**

Property	Value	Source
Physical Description	Powder[3]	Experimental
Boiling Point	540.6 ± 50.0 °C at 760 mmHg	Computed
XLogP3	1.7[1]	Computed
Topological Polar Surface Area	105 Å <sup>2</sup> [1]	Computed
Heavy Atom Count	25[1]	Computed
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone[3]	Experimental

Note: Experimental values for melting point and density are not readily available in the public domain. The boiling point is a computed value and should be treated as an estimate.

## Experimental Protocols

Detailed methodologies for the determination of key physical and chemical properties are outlined below. These represent standard laboratory procedures applicable to **Ceplignan**.

## Determination of Melting Point

The melting point of a solid is a critical indicator of its purity.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes
- Mortar and pestle

Procedure:

- A small, finely powdered sample of **Ceplignan** is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady rate (e.g., 10-20°C/minute) for an initial approximate determination.
- A second, more precise measurement is performed with a fresh sample, heating at a slower rate (1-2°C/minute) as the temperature approaches the approximate melting point.
- The temperature range from the appearance of the first liquid droplet to the complete liquefaction of the sample is recorded as the melting point range. A narrow range is indicative of high purity.

## Determination of Solubility

Understanding the solubility of **Ceplignan** is crucial for its formulation and application in various assays.

Apparatus:

- Glass vials or test tubes
- Vortex mixer

- Water bath sonicator
- Analytical balance

Procedure:

- A known mass of **Ceplignan** (e.g., 1 mg) is added to a specific volume of a solvent (e.g., 1 mL) in a glass vial.
- The mixture is vortexed for 1-2 minutes at room temperature.
- If the compound does not dissolve, the vial is placed in a water bath sonicator for 5-10 minutes.
- If still undissolved, the mixture can be gently warmed (e.g., to 37°C) to facilitate dissolution.
- The solubility is determined by visual inspection for a clear solution without any visible particles. The process is repeated with different solvents to establish a solubility profile.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H and <sup>13</sup>C NMR spectroscopy are powerful tools for the structural elucidation of organic molecules like **Ceplignan**. While specific spectra for **Ceplignan** are not publicly available, a general protocol for obtaining such data is as follows.

Apparatus:

- NMR spectrometer (e.g., 400 MHz or higher)
- NMR tubes
- Deuterated solvents (e.g., CDCl<sub>3</sub>, DMSO-d<sub>6</sub>)

Procedure for <sup>1</sup>H and <sup>13</sup>C NMR:

- A few milligrams of **Ceplignan** are dissolved in a suitable deuterated solvent in an NMR tube.
- The sample is placed in the NMR spectrometer.

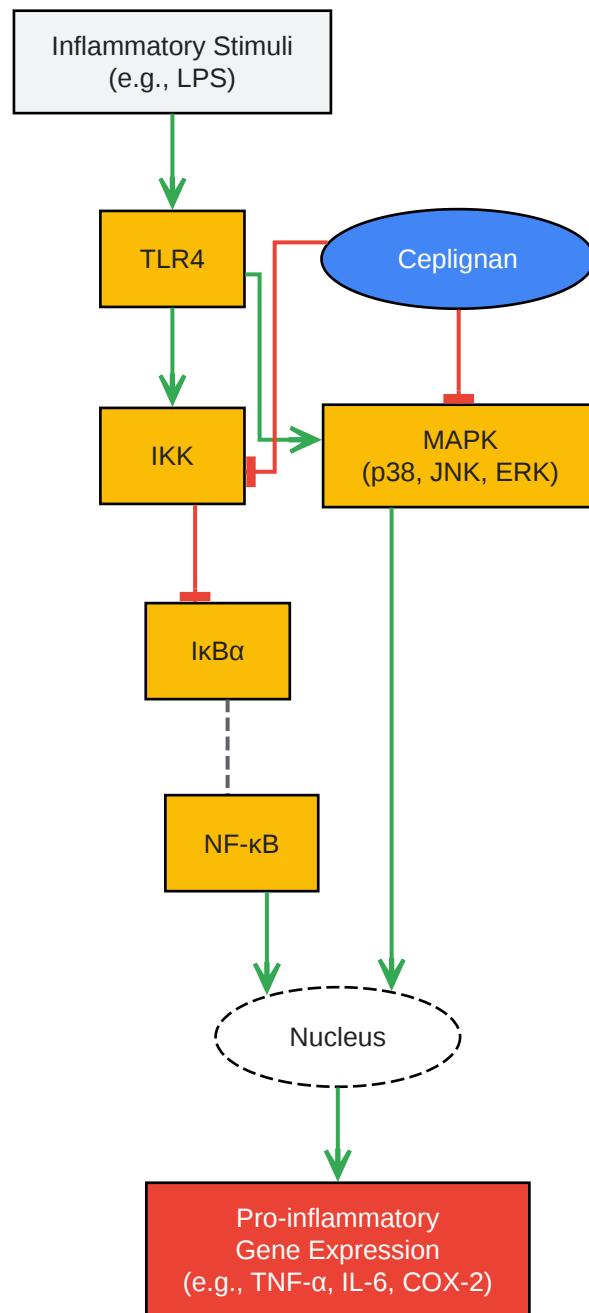
- For  $^1\text{H}$  NMR, the spectrum is acquired, providing information on the number of different types of protons, their chemical environments, and their neighboring protons through chemical shifts, integration, and spin-spin splitting patterns.
- For  $^{13}\text{C}$  NMR, a proton-decoupled spectrum is typically acquired, showing a single peak for each unique carbon atom in the molecule. The chemical shift of each peak provides information about the electronic environment of the carbon atom.
- Advanced NMR techniques such as COSY, HSQC, and HMBC can be employed to further elucidate the complete molecular structure and assign all proton and carbon signals.

## Potential Biological Signaling Pathways

**Ceplignan**'s reported anti-inflammatory and antioxidant activities suggest its interaction with key cellular signaling pathways. The following diagrams, generated using the DOT language, illustrate the plausible mechanisms of action.

### Anti-Inflammatory Action of Ceplignan

**Ceplignan** may exert its anti-inflammatory effects by inhibiting the pro-inflammatory NF- $\kappa$ B and MAPK signaling pathways.

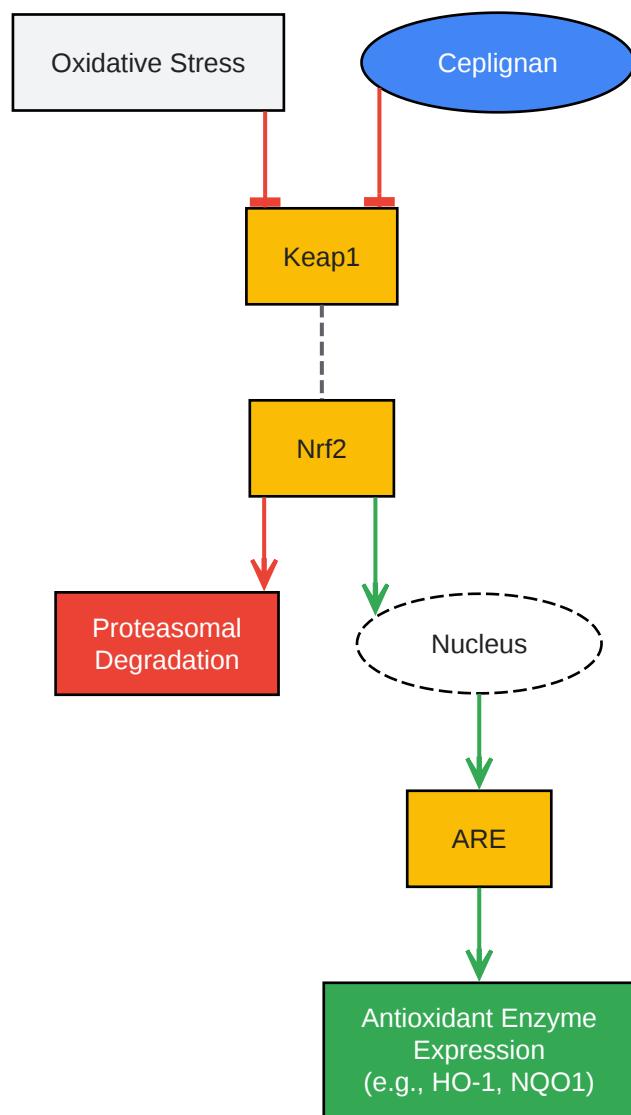


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Caption: **Ceplignan**'s proposed anti-inflammatory mechanism.

## Antioxidant Action of Ceplignan

The antioxidant properties of **Ceplignan** may be mediated through the activation of the Nrf2 signaling pathway, a key regulator of cellular antioxidant responses.



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Caption: **Ceplignan**'s proposed antioxidant mechanism.

## Enhancement of SERT Activity by Ceplignan

**Ceplignan** has been reported to enhance the activity of the Serotonin Transporter (SERT), which is crucial for regulating serotonin levels in the brain. The exact mechanism is still under investigation, but a simplified logical workflow is presented below.



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Caption: Logical workflow of **Ceplignan**'s effect on SERT.

## Conclusion

**Ceplignan** is a promising natural compound with multifaceted biological activities. This guide has provided a comprehensive summary of its known physical and chemical properties, along with standardized protocols for their experimental determination. The visualized signaling pathways offer a conceptual framework for understanding its potential anti-inflammatory and antioxidant mechanisms of action, as well as its influence on serotonergic neurotransmission. Further research is warranted to fully elucidate the therapeutic potential of **Ceplignan** and to establish its detailed pharmacological profile.

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## References

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